

Spectroscopic Characterization of Boc-L-Tryptophan: A Technical Guide

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Compound of Interest

Compound Name: 2-((*tert*-Butoxycarbonyl)amino)-2-(1*H*-indol-3-yl)acetic acid

CAS No.: 58237-94-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for N- α -*tert*-Butoxycarbonyl-L-tryptophan (Boc-L-tryptophan), a crucial derivative in peptide synthesis and drug development. The following sections detail its Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral properties, offering a comprehensive resource for its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The ^1H and ^{13}C NMR spectra of Boc-L-tryptophan reveal characteristic signals corresponding to its unique chemical environment.

^1H NMR Spectroscopic Data

The ^1H NMR spectrum of Boc-L-tryptophan, typically recorded in deuterated chloroform (CDCl_3), exhibits distinct chemical shifts for the protons of the tryptophan indole ring, the α -carbon, the β -carbons, and the *tert*-butoxycarbonyl (Boc) protecting group.

Table 1: ^1H NMR Chemical Shift Data for Boc-L-tryptophan in CDCl_3

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity
Indole N-H	~8.10	br s
Aromatic C4-H	~7.65	d
Aromatic C7-H	~7.35	d
Aromatic C6-H	~7.18	t
Aromatic C5-H	~7.10	t
Indole C2-H	~7.00	s
Amide N-H	~5.10	d
α -CH	~4.65	m
β -CH ₂	~3.30	m
Boc (CH ₃) ₃	~1.45	s

Note: Chemical shifts are approximate and can vary slightly depending on the specific experimental conditions. br s = broad singlet, d = doublet, t = triplet, m = multiplet, s = singlet.

^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum provides information on the carbon framework of the molecule. The spectrum of Boc-L-tryptophan shows resonances for the carbonyl carbons, the aromatic carbons of the indole ring, and the aliphatic carbons.

Table 2: ^{13}C NMR Chemical Shift Data for Boc-L-tryptophan in CDCl_3

Carbon Assignment	Chemical Shift (δ , ppm)
Carboxyl C=O	~175
Boc C=O	~155
Indole C7a	~136
Indole C3a	~127
Indole C2	~123
Indole C6	~122
Indole C5	~120
Indole C4	~118
Indole C7	~111
Indole C3	~110
Boc C(CH ₃) ₃	~80
α -C	~55
β -C	~28
Boc C(CH ₃) ₃	~28

Note: Chemical shifts are approximate and can vary based on experimental conditions.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of Boc-L-tryptophan, typically obtained using a potassium bromide (KBr) pellet, shows characteristic absorption bands for its various functional groups.

Table 3: FT-IR Absorption Data for Boc-L-tryptophan (KBr Pellet)

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400	N-H Stretch (Indole)
~3300	N-H Stretch (Amide)
~3000-2850	C-H Stretch (Aliphatic and Aromatic)
~1710	C=O Stretch (Carboxylic Acid)
~1680	C=O Stretch (Urethane)
~1520	N-H Bend (Amide II)
~1450	C-H Bend (Aliphatic)
~1160	C-O Stretch (Urethane)
~740	C-H Bend (Aromatic)

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above.

NMR Spectroscopy

Sample Preparation:

- Dissolve approximately 5-10 mg of Boc-L-tryptophan in about 0.7 mL of deuterated chloroform (CDCl₃).
- Transfer the solution to a 5 mm NMR tube.

¹H NMR Data Acquisition:

- The NMR spectrometer is typically operated at a frequency of 300 MHz or higher.
- The instrument is locked onto the deuterium signal of the CDCl₃.
- The magnetic field is shimmed to achieve homogeneity.
- A standard one-pulse sequence is used to acquire the ¹H NMR spectrum.

- The number of scans can be varied to achieve an adequate signal-to-noise ratio.

¹³C NMR Data Acquisition:

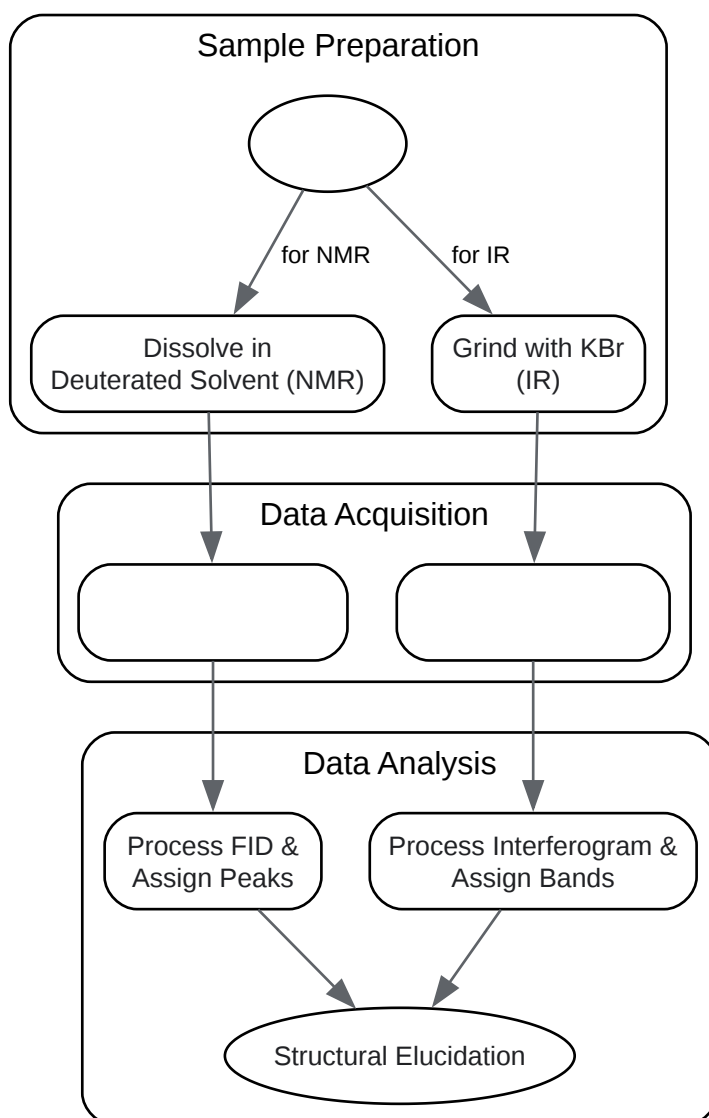
- The same sample prepared for ¹H NMR can be used.
- A proton-decoupled pulse sequence is typically used to simplify the spectrum and enhance sensitivity.
- A larger number of scans is generally required for ¹³C NMR compared to ¹H NMR due to the low natural abundance of the ¹³C isotope.

FT-IR Spectroscopy (KBr Pellet Method)

- Thoroughly grind 1-2 mg of Boc-L-tryptophan with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar and pestle.[1][2]
- The mixture should be ground to a fine, uniform powder to minimize light scattering.[1]
- Place a portion of the powdered mixture into a pellet-forming die.
- Press the mixture under high pressure (typically 8-10 tons) to form a thin, transparent or translucent pellet.[1][3]
- Place the KBr pellet in the sample holder of the FT-IR spectrometer and acquire the spectrum, typically in the range of 4000-400 cm⁻¹. [2]

Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like Boc-L-tryptophan.



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Caption: Workflow for Spectroscopic Analysis of Boc-L-tryptophan.

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